

A Technical Guide to the Physicochemical Properties of Ethyl 4-anilinopiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 4-anilinopiperidine-1-carboxylate*

Cat. No.: B569744

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Ethyl 4-anilinopiperidine-1-carboxylate is a key synthetic intermediate, primarily recognized for its role as a precursor in the synthesis of various pharmaceuticals, including fentanyl and its analogues.^[1] A thorough understanding of its physicochemical properties is essential for its handling, characterization, and application in synthetic chemistry. This technical guide provides a comprehensive overview of these properties, along with relevant experimental protocols and a visualization of its synthetic pathway.

Core Physicochemical Properties

The physicochemical properties of **Ethyl 4-anilinopiperidine-1-carboxylate** have been determined through a combination of computational methods and experimental data for related compounds. A summary of these properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂	[2] [3]
Molecular Weight	248.32 g/mol	[2]
IUPAC Name	ethyl 4-anilinopiperidine-1-carboxylate	[2]
CAS Number	116512-92-6	[3] [4]
Canonical SMILES	<chem>CCOC(=O)N1CCC(CC1)NC2=CC=CC=C2</chem>	[2] [3]
InChI	InChI=1S/C14H20N2O2/c1-2-18-14(17)16-10-8-13(9-11-16)15-12-6-4-3-5-7-12/h3-7,13,15H,2,8-11H2,1H3	[2] [3]
InChIKey	AOCPQWXKKIAVLT-UHFFFAOYSA-N	[2] [3]
Computed XLogP3	2.7	[2]
Melting Point	Not experimentally determined in the reviewed literature. For a related compound, tert-Butyl 4-[N-(1-oxopropyl)-N-phenylamino]-1-benzyl-4-piperidinecarboxylate, the melting point is 126–127 °C. [5]	N/A
Boiling Point	Not experimentally determined in the reviewed literature. For a related compound, Ethyl 4-hydroxypiperidine-1-carboxylate, the boiling point is 275.1 °C at 760 mmHg. [6]	N/A
Solubility	Not experimentally determined in the reviewed literature. The related precursor, 4-	N/A

anilinopiperidine hydrochloride, exhibits solubility in various solvents including DMF (0.16 mg/ml), DMSO (10 mg/ml), Ethanol (0.25 mg/ml), Methanol (1 mg/ml), and PBS (pH 7.2, 10 mg/ml).^[7]

pKa	Not experimentally determined in the reviewed literature.	N/A
-----	---	-----

Experimental Protocols

The following sections detail the methodologies for the synthesis and characterization of **Ethyl 4-anilinopiperidine-1-carboxylate**.

Synthesis of Ethyl 4-anilinopiperidine-1-carboxylate

The synthesis is typically a two-step process involving the formation of the precursor 4-anilinopiperidine (4-ANPP) followed by N-acylation.^[1]

Step 1: Reductive Amination to form 4-Anilinopiperidine (4-ANPP)

This step involves the reaction of 4-piperidone with aniline.^[1]

- Materials: 4-piperidone hydrochloride, aniline, zinc powder, aqueous acetic acid.
- Procedure:
 - A mixture of 4-piperidone hydrochloride and aniline is stirred in aqueous acetic acid at room temperature for 20-30 hours to form the intermediate imine.
 - Zinc powder is added to the mixture to facilitate the reduction of the imine.
 - The reaction mixture is then heated to reflux at 65–80°C for an additional 20-30 hours to complete the reduction to the secondary amine, 4-ANPP.
 - The product, 4-ANPP, is isolated and purified.

Step 2: N-acylation to form **Ethyl 4-anilinopiperidine-1-carboxylate**

The synthesized 4-ANPP is then acylated using ethyl chloroformate.^[1]

- Materials: 4-anilinopiperidine (4-ANPP), ethyl chloroformate, a suitable base (e.g., triethylamine), and an appropriate solvent (e.g., dichloromethane).
- Procedure:
 - 4-ANPP is dissolved in the solvent and the base is added.
 - The solution is cooled in an ice bath.
 - Ethyl chloroformate is added dropwise to the cooled solution with stirring.
 - The reaction is allowed to proceed to completion.
 - The final product, **Ethyl 4-anilinopiperidine-1-carboxylate**, is isolated and purified.

Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

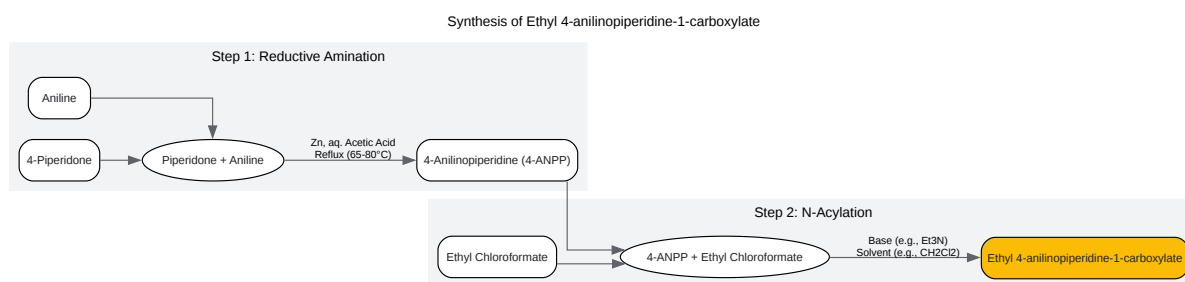
¹H NMR spectroscopy is a key technique for the structural confirmation of **Ethyl 4-anilinopiperidine-1-carboxylate**.^[1]

- Instrumentation: A standard NMR spectrometer (e.g., Bruker 500 MHz).^[5]
- Sample Preparation: The purified compound is dissolved in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Data Acquisition: A standard ¹H NMR spectrum is acquired.
- Expected Chemical Shifts:
 - The methyl (CH₃) protons of the ethyl ester group typically appear as a triplet around 1.25 ppm.^[1]

- The methylene (CH_2) protons of the ethyl ester group are expected as a quartet around 4.12 ppm.[1]
- The protons on the piperidine ring generally produce signals in the range of 2.85–3.40 ppm.[1]

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **Ethyl 4-anilinopiperidine-1-carboxylate**.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of **Ethyl 4-anilinopiperidine-1-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 4-anilinopiperidine-1-carboxylate | 116512-92-6 | Benchchem [benchchem.com]
- 2. Ethyl 4-anilinopiperidine-1-carboxylate | C14H20N2O2 | CID 43756052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 4-anilinopiperidine-1-carboxylate - Wikidata [wikidata.org]
- 4. ethyl 4-anilinopiperidine-1-carboxylate | China | Manufacturer | Hebei shuoxi biotechnology co. LTD [m.chemicalbook.com]
- 5. A Convenient Route to 4-Carboxy-4-Anilidopiperidine Esters and Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Ethyl 4-hydroxypiperidine-1-carboxylate CAS 65214-82-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 7. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Ethyl 4-anilinopiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569744#what-are-the-physicochemical-properties-of-ethyl-4-anilinopiperidine-1-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com